

Proper Disposal of Ethyl Cyclohexylacetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Ethyl cyclohexylacetate

Cat. No.: B1671641

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For immediate safety and logistical guidance, this document outlines the essential procedures for the proper disposal of **ethyl cyclohexylacetate**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Ethyl cyclohexylacetate is a combustible liquid that requires careful handling and disposal as hazardous chemical waste. Adherence to established protocols is crucial to mitigate risks and ensure environmental responsibility. This guide provides step-by-step instructions for researchers, scientists, and drug development professionals.

Chemical Safety and Properties

A clear understanding of the chemical's properties is the first step in safe handling and disposal.

Property	Value
CAS Number	5452-75-5
Molecular Formula	C ₁₀ H ₁₈ O ₂
Molecular Weight	170.25 g/mol [1]
Appearance	Colorless liquid[2]
Odor	Fruity, floral[2]
Boiling Point	212°C (lit.)[3]
Flash Point	84°C (183.2°F) - closed cup[1]
Solubility	Insoluble in water; soluble in ethanol and organic solvents.[2]
Storage Class	10 - Combustible liquids[1]

Disposal Procedures

Disposal of **ethyl cyclohexylacetate** must be handled through a licensed hazardous waste program.[4] It is imperative that this chemical is not disposed of down the sanitary sewer or in regular trash.[3][5]

Step 1: Waste Collection and Storage

- Container Selection: Collect **ethyl cyclohexylacetate** waste in a designated, properly sealed, and compatible container. Plastic containers are often preferred for hazardous waste to minimize the risk of breakage, provided they are compatible with the chemical.[4]
- Labeling: As soon as waste is added, the container must be labeled with a "Hazardous Waste" tag.[4][6] The label must include:
 - The full chemical name: "**Ethyl cyclohexylacetate**". Avoid abbreviations or chemical formulas.[4]
 - The quantity of the waste.

- The date of waste generation.[4]
- The point of origin (e.g., laboratory, room number).[4]
- The name and contact information of the principal investigator.[4]
- Appropriate hazard pictograms (e.g., for combustible liquids).[4]
- Segregation: Store the waste container in a cool, dry, and well-ventilated area, away from heat sources, open flames, and incompatible materials such as strong oxidizers.[2][3]
- Secondary Containment: It is best practice to store hazardous waste containers in secondary containment to prevent spills from spreading.[7]

Step 2: Disposal of Empty Containers

Empty containers that previously held **ethyl cyclohexylacetate** must also be treated as hazardous waste unless properly decontaminated.[6]

- Triple Rinsing: To decontaminate an empty container, triple-rinse it with a suitable solvent (e.g., ethanol or another organic solvent in which **ethyl cyclohexylacetate** is soluble).[6]
- Rinsate Collection: The solvent rinsate from this process is now considered hazardous waste and must be collected in a designated hazardous waste container.[6]
- Final Disposal: After triple-rinsing and air drying, the defaced container (with the label removed or blacked out) may be disposed of in the regular trash.[6][7]

Step 3: Arranging for Chemical Waste Pickup

Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[4] You will likely need to submit a completed hazardous waste information form detailing the contents of the container.[4]

Experimental Protocols

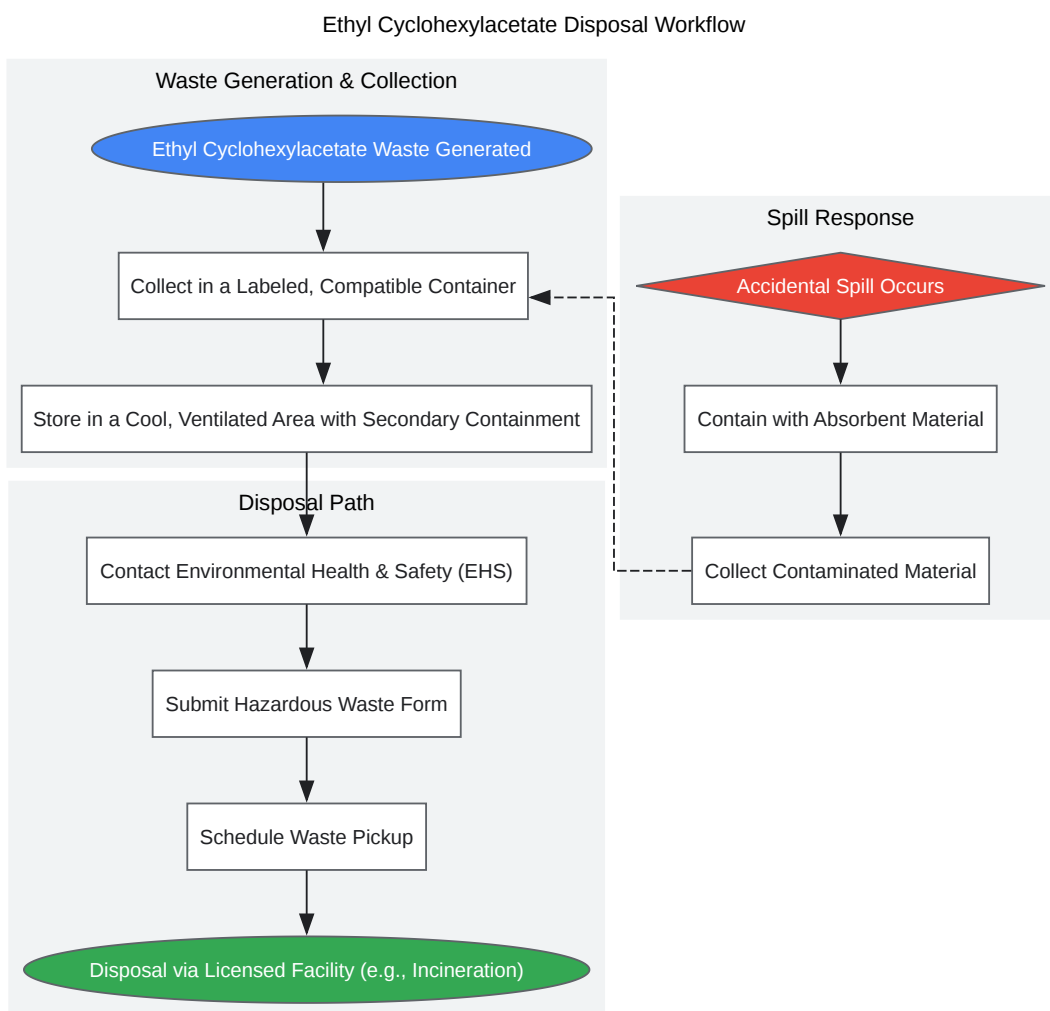
Accidental Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- **Ensure Safety:** Immediately alert others in the area and evacuate if necessary. Ensure adequate ventilation. Remove all sources of ignition.[3]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[2][3]
- **Containment:** For small spills, contain the liquid using an inert absorbent material such as dry sand, earth, or vermiculite.[2][8]
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable container for hazardous waste.[3]
- **Decontamination:** Clean the spill area with soap and water.
- **Disposal:** Label the container with the collected waste as "Hazardous Waste" and dispose of it through your institution's EHS department.[4]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **ethyl cyclohexylacetate**.



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Caption: Workflow for the safe disposal of **ethyl cyclohexylacetate**.

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